

# Technical Guide: Solubility of 2,6-Dichloro-4-methoxyaniline in Organic Solvents

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## Compound of Interest

Compound Name: 2,6-Dichloro-4-methoxyaniline

Cat. No.: B019904

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**Abstract:** This technical guide provides a comprehensive overview of the solubility of **2,6-dichloro-4-methoxyaniline**, a key chemical intermediate. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on presenting the available qualitative information and details a robust experimental protocol for the quantitative determination of its solubility in various organic solvents. The methodologies described, primarily the isothermal shake-flask method coupled with High-Performance Liquid Chromatography (HPLC) analysis, are standard in the pharmaceutical and chemical industries, ensuring the generation of accurate and reproducible data. This guide includes a structured data table, a detailed experimental protocol, and a visual workflow to aid researchers in their laboratory work.

## Introduction to 2,6-Dichloro-4-methoxyaniline

**2,6-Dichloro-4-methoxyaniline** is a substituted aniline derivative. Its molecular structure, featuring a methoxy group and two chlorine atoms on the aniline ring, dictates its physicochemical properties, including its solubility in organic solvents. Understanding the solubility of this compound is critical for its use in synthetic reactions, purification processes such as crystallization, and for the development of formulations in the pharmaceutical industry.

While extensive quantitative solubility data for **2,6-dichloro-4-methoxyaniline** in a wide range of organic solvents is not readily available in the public domain, this guide provides a framework for its determination.

## Physicochemical Properties

A summary of the key physicochemical properties of **2,6-dichloro-4-methoxyaniline** is presented in the table below.

Property	Value
CAS Number	6480-66-6
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Cl <sub>2</sub> NO
Molecular Weight	192.04 g/mol
Melting Point	71°C
Boiling Point	267°C
Appearance	White to Very Dark Grey Solid

## Qualitative Solubility Data

Qualitative solubility information for **2,6-dichloro-4-methoxyaniline** has been reported in chemical literature. The table below summarizes this data and serves as a template for recording experimentally determined quantitative values.

Organic Solvent	Qualitative Solubility	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Determination
Chloroform	Slightly Soluble[1], Soluble[2]	Not Specified	Data not available	Data not available	To be determined
Ethyl Acetate	Slightly Soluble[1]	Not Specified	Data not available	Data not available	To be determined
Methanol	Slightly Soluble[1], Soluble[2]	Not Specified	Data not available	Data not available	To be determined
Ethanol	Data not available				
Acetone	Data not available				
Dichloromethane	Data not available				
Toluene	Data not available				
n-Hexane	Data not available				
Dimethyl Sulfoxide (DMSO)	Data not available				
N,N-Dimethylformamide (DMF)	Data not available				

## Experimental Protocol for Solubility Determination: Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a solid compound in a solvent.<sup>[3][4]</sup> The concentration of the dissolved solute in the saturated solution is then determined using a suitable analytical method, such as HPLC.<sup>[5][6][7]</sup>

#### 4.1. Materials and Reagents

- **2,6-Dichloro-4-methoxyaniline** (high purity)
- Selected organic solvents (HPLC grade or equivalent)
- Deionized water
- Acetonitrile (HPLC grade)
- Reference standard of **2,6-Dichloro-4-methoxyaniline**
- Filter membranes (e.g., 0.22 µm PTFE or equivalent, compatible with the solvent)

#### 4.2. Equipment

- Analytical balance
- Thermostatically controlled shaker or incubator
- Vials with screw caps
- Centrifuge
- Volumetric flasks and pipettes
- Syringes and syringe filters
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

#### 4.3. Preparation of Saturated Solution

- Add an excess amount of **2,6-dichloro-4-methoxyaniline** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is essential to

ensure that a saturated solution is achieved at equilibrium.[8]

- Seal the vials tightly to prevent solvent evaporation during equilibration.

#### 4.4. Equilibration

- Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixtures for a sufficient duration to ensure equilibrium is reached. A period of 24 to 48 hours is typically recommended.[8]
- After the equilibration period, cease agitation and allow the vials to stand at the same constant temperature to let the undissolved solid settle. Centrifugation can be used to facilitate the separation of the solid and liquid phases.[8]

#### 4.5. Sample Preparation and Analysis by HPLC

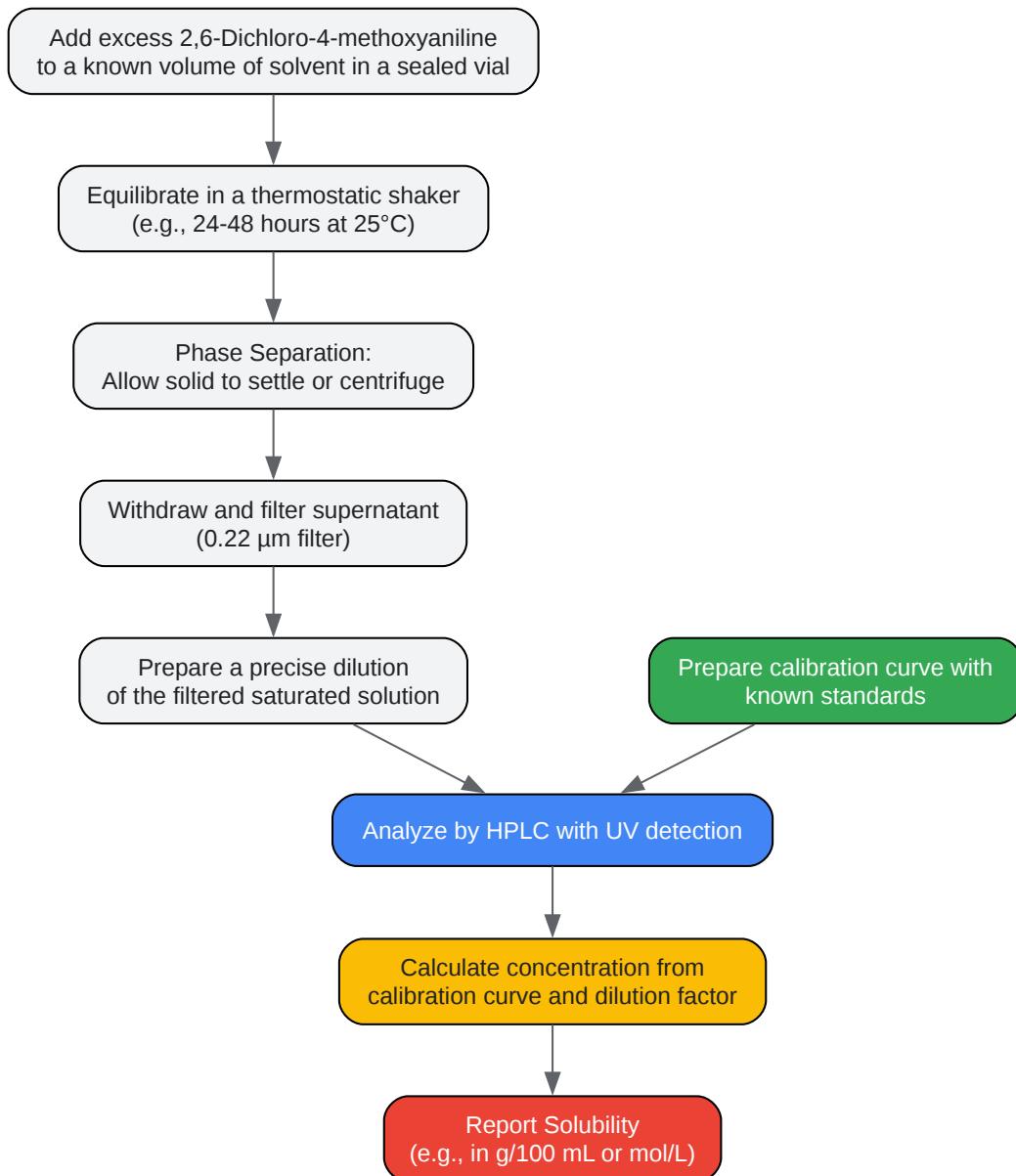
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Filter the withdrawn sample through a syringe filter (e.g., 0.22 µm) into a clean vial to remove any remaining solid particles.
- Dilute the filtered, saturated solution with a suitable solvent to a concentration that falls within the linear range of the HPLC calibration curve.
- Prepare a series of standard solutions of **2,6-dichloro-4-methoxyaniline** of known concentrations in the same solvent.
- Analyze the standard solutions and the diluted sample solution by HPLC. A reverse-phase C18 column is often suitable for aniline derivatives.[9] The mobile phase could consist of a mixture of acetonitrile and water.[10] Detection can be performed using a UV detector at a suitable wavelength (e.g., 254 nm).[9]
- Construct a calibration curve by plotting the peak area against the concentration of the standard solutions.

#### 4.6. Calculation of Solubility

- Determine the concentration of **2,6-dichloro-4-methoxyaniline** in the diluted sample from the calibration curve.
- Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of the compound in the chosen solvent at the specified temperature.
- Express the solubility in desired units, such as g/100 mL or mol/L.

## Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Experimental workflow for determining the solubility of **2,6-Dichloro-4-methoxyaniline**.

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